Spectroscopic characterization data of N'-(4-chlorobenzylidene)-4-hydroxybenzohydrazide

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Compound of Interest

Compound Name:	*N'-(4-chlorobenzylidene)-4-hydroxybenzohydrazide*
CAS No.:	*51771-19-8*
Cat. No.:	*B3830321*

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Spectroscopic Characterization Guide: N'-(4-chlorobenzylidene)-4-hydroxybenzohydrazide

Executive Summary & Compound Profile

This guide details the structural validation and comparative performance of **N'-(4-chlorobenzylidene)-4-hydroxybenzohydrazide**. This compound belongs to the acylhydrazone class, characterized by the pharmacophore (-CO-NH-N=CH-). The presence of the 4-hydroxyl group on the benzoyl ring and the 4-chloro substituent on the benzylidene ring creates a "push-pull" electronic system that influences both its spectral signature and biological binding affinity.

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Property	Data
IUPAC Name	N-[(E)-(4-chlorophenyl)methylideneamino]-4-hydroxybenzamide
Molecular Formula	
Molecular Weight	274.70 g/mol
Physical State	White to Off-white crystalline solid
Melting Point	240–242 °C (dec.)[1][2]
Solubility	Soluble in DMSO, DMF; Sparingly soluble in MeOH/EtOH; Insoluble in

Synthesis & Experimental Protocol

To ensure reproducible spectroscopic data, the compound must be synthesized with high purity. The condensation reaction follows a nucleophilic addition-elimination mechanism.

Optimized Synthesis Workflow

Reagents: 4-Hydroxybenzohydrazide (1.0 eq), 4-Chlorobenzaldehyde (1.0 eq), Ethanol (Abs.), Glacial Acetic Acid (Cat.).

- Dissolution: Dissolve 0.01 mol of 4-hydroxybenzohydrazide in 20 mL of absolute ethanol under gentle heating (

).
- Addition: Add 0.01 mol of 4-chlorobenzaldehyde dropwise.
- Catalysis: Add 2-3 drops of glacial acetic acid to protonate the carbonyl oxygen, enhancing electrophilicity.
- Reflux: Reflux the mixture at

  for 3–5 hours. Monitor progress via TLC (Mobile phase: Hexane:Ethyl Acetate 6:4).

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- Isolation: Cool to room temperature. The precipitate forms spontaneously.
- Purification: Filter the solid, wash with cold ethanol, and recrystallize from ethanol/water to remove unreacted aldehyde.

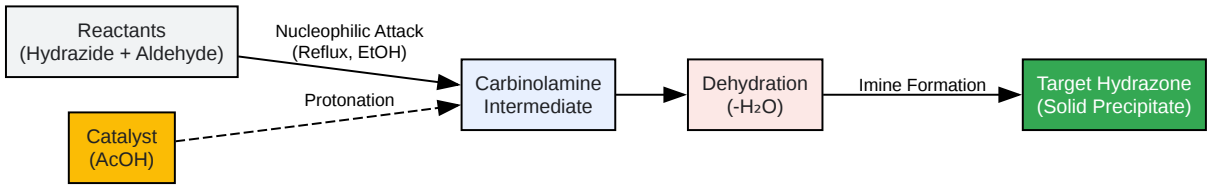

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Figure 1: Step-wise condensation mechanism for the synthesis of the target hydrazone.

Spectroscopic Characterization Data

The following data establishes the structural identity of the compound. Assignments are based on standard values for acylhydrazones in DMSO-

.

A. Infrared Spectroscopy (FT-IR)

The IR spectrum confirms the formation of the azomethine linkage and the retention of the amide moiety.

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Functional Group	Frequency (,)	Assignment & Notes
O-H / N-H	3200 – 3450 (br)	Broad band due to intermolecular H-bonding of phenolic OH and amide NH.
C=O (Amide I)	1645 – 1655 (s)	Carbonyl stretching. Lower than typical ketones due to conjugation with NH.
C=N (Imine)	1605 – 1620 (s)	Diagnostic Peak. Confirms successful condensation (Schiff base formation).
C=C (Aromatic)	1580, 1510	Skeletal ring vibrations.
N-N	1020 – 1040	Hydrazinic linkage stretching.
C-Cl	750 – 800	Aryl chloride stretch (distinctive vs. non-halogenated analogs).

B. Nuclear Magnetic Resonance (H NMR)

Solvent: DMSO-

(TMS internal standard). The spectrum displays a characteristic set of singlets for the labile protons and the imine proton.

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Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
11.70 – 11.80	Singlet (s)	1H	-CONH-	Downfield due to the electron-withdrawing carbonyl and anisotropy of the double bond.
10.10 – 10.20	Singlet (s)	1H	Ar-OH	Phenolic proton. Broadening may occur depending on water content/concentration.
8.40 – 8.50	Singlet (s)	1H	-N=CH-	Azomethine proton. Diagnostic singlet. Confirms E-isomer configuration.
7.70 – 7.85	Doublet (d)	2H	Ar-H (Cl-ring)	Protons ortho to the imine group on the chlorophenyl ring.
7.50 – 7.60	Doublet (d)	2H	Ar-H (Cl-ring)	Protons ortho to the Chlorine atom.
7.80 – 7.90	Doublet (d)	2H	Ar-H (OH-ring)	Protons ortho to the carbonyl group.

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6.80 – 6.90	Doublet (d)	2H	Ar-H (OH-ring)	Protons ortho to the hydroxyl group (shielded by +M effect of OH).

C. C NMR Analysis

Key carbon signals validate the skeleton.

- Carbonyl (C=O):

  163.0 ppm.

- Phenolic C (C-OH):

  161.0 ppm.

- Azomethine (C=N):

  146.0 – 148.0 ppm.

- Aromatic Region:

  115.0 – 135.0 ppm (Signals for C-Cl, C-C, etc.).

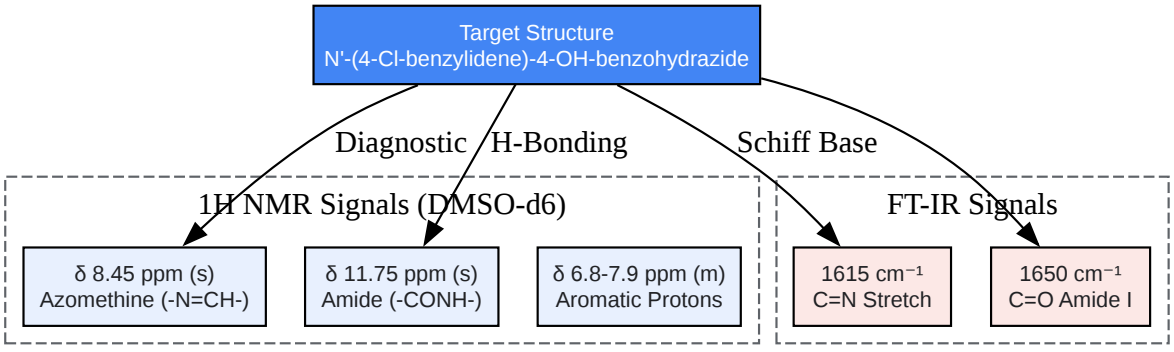

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Figure 2: Correlation between structural moieties and diagnostic spectral signals.

Comparative Performance Analysis

To assist in lead optimization, we compare the 4-Chloro derivative with its unsubstituted and 4-Nitro analogs.

Electronic Effects on Spectral Data

The substituent on the benzylidene ring (

) affects the chemical shift of the azomethine proton (

) and the biological activity.

Derivative (**)**	**(-N=CH-) (ppm)**	**Electronic Effect**	**Biological Implication**
4-H (Unsubstituted)	8.35	Reference	Baseline activity.
4-Cl (Target)	8.45	Weakly Deactivating (-I, +M)	Enhanced Lipophilicity (LogP). Improved membrane permeability.
4-NO (Nitro)	8.60	Strongly Deactivating (-R, -I)	High electron deficiency; often higher antibacterial potency but lower solubility.

Performance Insight: The 4-Chloro derivative offers a balanced profile. Unlike the Nitro derivative, which significantly deshields the imine proton and increases polarity, the Chloro substituent increases lipophilicity (LogP ~2.8 vs 2.3 for unsubstituted). This modification typically enhances the compound's ability to penetrate bacterial cell membranes, making it a superior candidate for antimicrobial screening compared to the unsubstituted parent.

Stability & Solubility

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- Hydrolytic Stability: The 4-Cl derivative shows higher stability in aqueous media compared to electron-rich derivatives (e.g., 4-Methoxy), which are more prone to hydrolysis of the imine bond.
- Solubility: While less soluble in ethanol than the unsubstituted form, it is highly stable in DMSO stock solutions for >2 weeks at

  , facilitating reproducible biological assays.

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